

Best practices for storing and handling SKF 81297 hydrobromide

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Compound of Interest

Compound Name: SKF 81297

Cat. No.: B1593950

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Technical Support Center: SKF 81297 Hydrobromide

This technical support center provides best practices for the storage and handling of **SKF 81297** hydrobromide, along with troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in their experiments.

Frequently Asked Questions (FAQs) and Troubleshooting

Q1: How should I store the solid **SKF 81297** hydrobromide powder?

A1: Solid **SKF 81297** hydrobromide should be stored desiccated at +4°C for short-term storage.^{[1][2]} For long-term storage, -20°C is recommended, ensuring the container is tightly sealed and protected from moisture and light.^{[3][4]} Always store in the original container, which should be clearly labeled and checked for leaks.^[5]

Q2: What are the recommended solvents for reconstituting **SKF 81297** hydrobromide?

A2: **SKF 81297** hydrobromide is soluble in several organic solvents and to a limited extent in water. Dimethyl sulfoxide (DMSO) is a common solvent, with solubility up to 100 mM or 120 mg/mL.^{[1][2][3]} It is also soluble in dimethylformamide (DMF) at approximately 20 mg/mL and

in ethanol at about 2 mg/mL.[6] For aqueous solutions, it is soluble in water up to 10 mM with gentle warming.[1][2]

Q3: I'm having trouble dissolving the compound in an aqueous buffer. What should I do?

A3: Direct dissolution in aqueous buffers can be challenging as the compound is sparingly soluble.[6] The recommended method is to first dissolve the **SKF 81297** hydrobromide in DMSO to create a concentrated stock solution.[6] You can then dilute this stock solution with your aqueous buffer of choice.[6] For example, a 1:20 dilution of a DMSO stock in PBS (pH 7.2) has been reported.[6] If precipitation occurs, gentle warming and/or sonication can aid dissolution.[3][4]

Q4: How should I store stock solutions of **SKF 81297** hydrobromide?

A4: Once prepared, stock solutions should be aliquoted to avoid repeated freeze-thaw cycles.[3][4] For storage, it is recommended to keep stock solutions at -20°C for up to one month or at -80°C for up to six months.[3][4] The containers should be tightly sealed and protected from light.[3][4] It is not recommended to store aqueous solutions for extended periods.[6] For in vivo experiments, it is best to prepare the working solution fresh on the day of use.[3][4]

Q5: What safety precautions should I take when handling **SKF 81297** hydrobromide?

A5: **SKF 81297** hydrobromide is considered a hazardous substance.[5] It is crucial to avoid all personal contact, including inhalation of the powder.[5] Always handle the compound in a well-ventilated area.[5] Personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn.[5] For handling the powder, a dust respirator is recommended.[5] Do not eat, drink, or smoke while handling.[5] After handling, wash your hands thoroughly with soap and water.[5]

Q6: What should I do in case of a spill?

A6: For minor spills of the powder, use dry clean-up procedures to avoid generating dust.[5] You can dampen the powder with water before sweeping it up.[5] A vacuum cleaner fitted with a HEPA filter can also be used.[5] The collected waste should be placed in a suitable, sealed container for disposal.[5] For larger spills, evacuate the area and follow your institution's safety protocols for hazardous material cleanup.[5]

Quantitative Data Summary

Parameter	Value	Source
Storage (Solid)	Desiccate at +4°C	[1][2]
-20°C (Long-term)	[3][4][6]	
Stability (Solid)	≥ 4 years at -20°C	[6]
Solubility in DMSO	to 100 mM	[1][2]
≥ 20 mg/mL	[3][6]	
120 mg/mL (with sonication)	[3]	
Solubility in Water	to 10 mM (with gentle warming)	[1][2]
Solubility in DMF	~20 mg/mL	[6]
Solubility in Ethanol	~2 mg/mL	[6]
Stock Solution Storage	-20°C for 1 month	[3][4]
-80°C for 6 months	[3][4]	

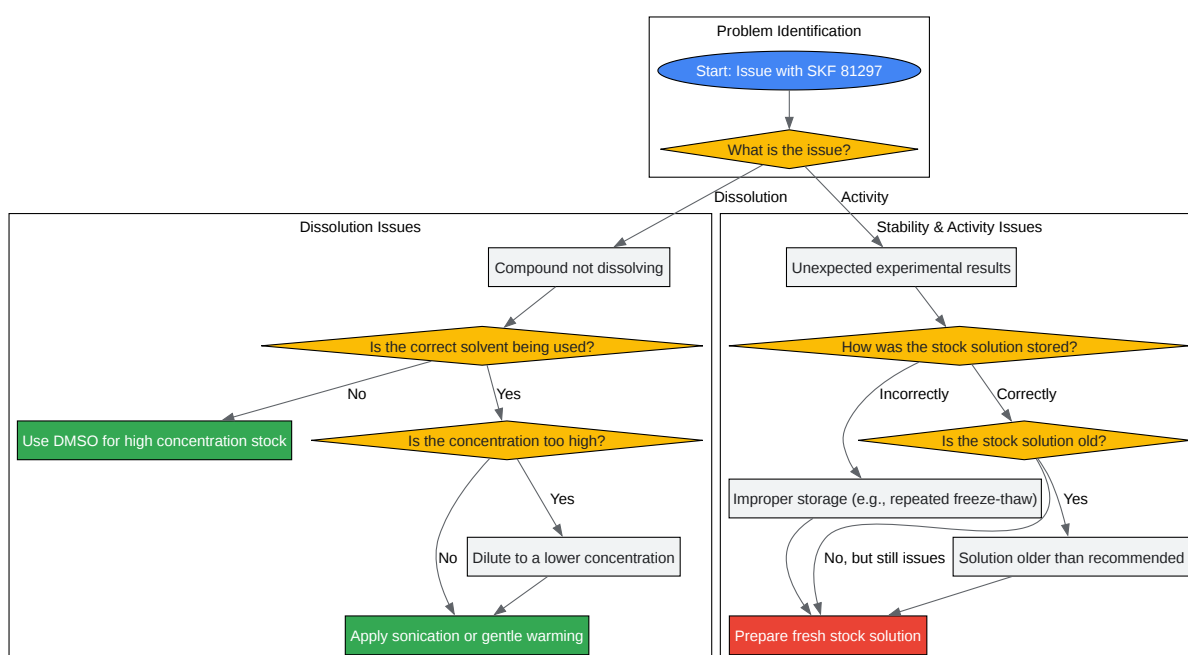
Experimental Protocols

Protocol for Reconstitution and Preparation of a Stock Solution

- Preparation: Before opening the vial, bring the **SKF 81297** hydrobromide to room temperature. This minimizes the condensation of moisture on the compound.
- Safety Precautions: Conduct all work in a well-ventilated area or a chemical fume hood. Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Solvent Selection: Choose an appropriate solvent based on the required concentration and experimental design. DMSO is recommended for high-concentration stock solutions.[3][6]

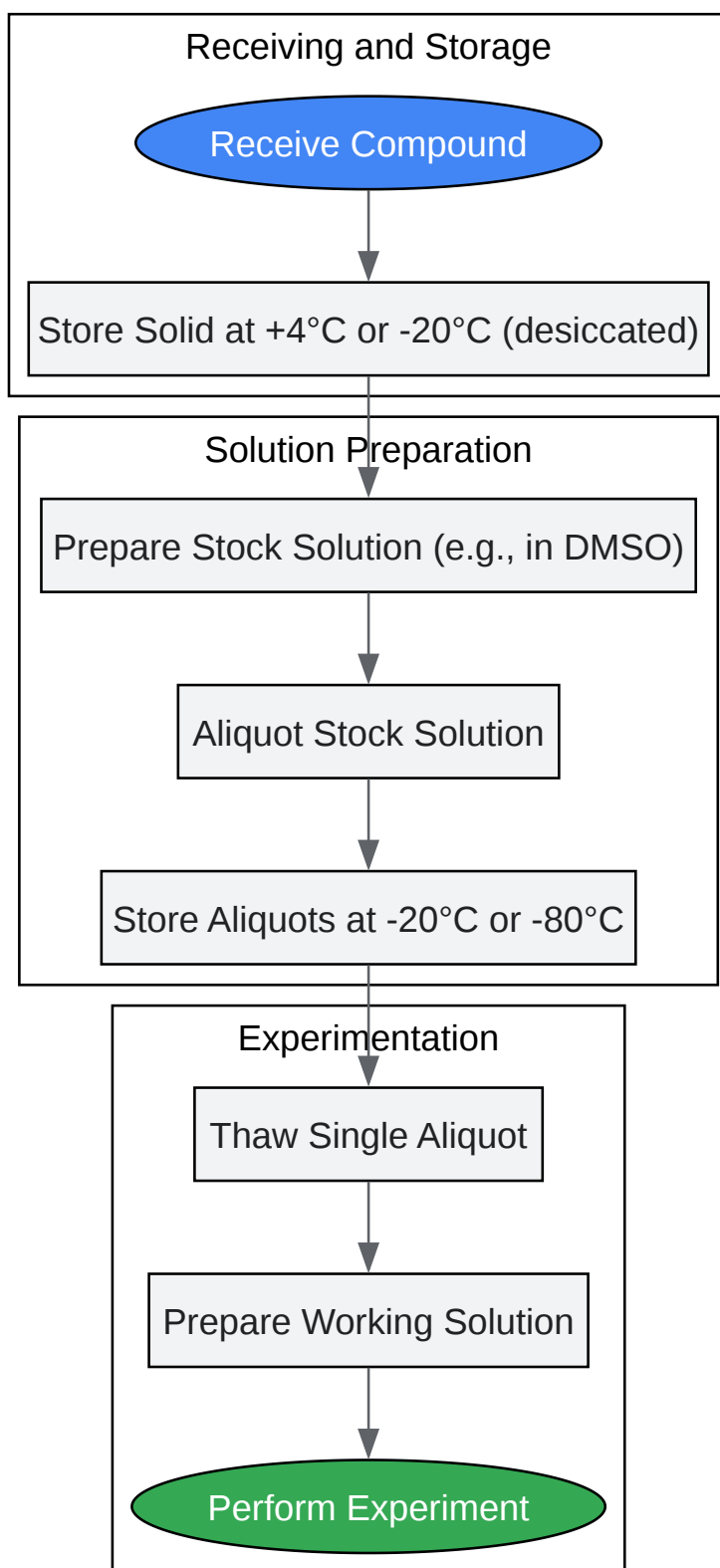
- Calculation: Use the batch-specific molecular weight found on the vial's certificate of analysis to calculate the required volume of solvent to achieve the desired concentration.[7]
- Dissolution: Add the calculated volume of solvent to the vial containing the **SKF 81297** hydrobromide. The solvent should be purged with an inert gas.[6] Cap the vial tightly and vortex or sonicate until the solid is completely dissolved. Gentle warming can be used to aid dissolution in water.[1][2]
- Aliquoting and Storage: Once a clear stock solution is obtained, aliquot it into smaller, single-use volumes in tightly sealed vials. Store the aliquots at -20°C for up to one month or at -80°C for up to six months, protected from light.[3][4]

Visual Guides



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Caption: Troubleshooting flowchart for common issues with **SKF 81297** hydrobromide.



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Caption: General experimental workflow for **SKF 81297** hydrobromide.

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